

Bifunctional nature of 3-(Trimethoxysilyl)propyl acrylate

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Compound of Interest

Compound Name: 3-(Trimethoxysilyl)propyl acrylate

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An In-depth Technical Guide on the Bifunctional Nature of **3-(Trimethoxysilyl)propyl acrylate**

Introduction

3-(Trimethoxysilyl)propyl acrylate is a versatile bifunctional organosilane that serves as a critical coupling agent and monomer in advanced materials science.^[1] Its unique molecular structure is characterized by the presence of two distinct reactive moieties: a polymerizable acrylate group and a hydrolyzable trimethoxysilyl group. This dual reactivity allows it to form covalent bonds with both organic polymers and inorganic substrates, effectively acting as a molecular bridge.^{[1][2]} This property makes it an indispensable component in the formulation of adhesives, coatings, and composite materials.^{[3][4]} For researchers, scientists, and drug development professionals, **3-(Trimethoxysilyl)propyl acrylate** offers a powerful tool for surface modification, the synthesis of organic-inorganic hybrid materials, and the development of advanced drug delivery systems such as functionalized nanoparticles.^{[2][5][6]}

Physicochemical Properties

The physical and chemical properties of **3-(Trimethoxysilyl)propyl acrylate** are fundamental to its handling, storage, and application. The data presented below has been compiled for easy reference.

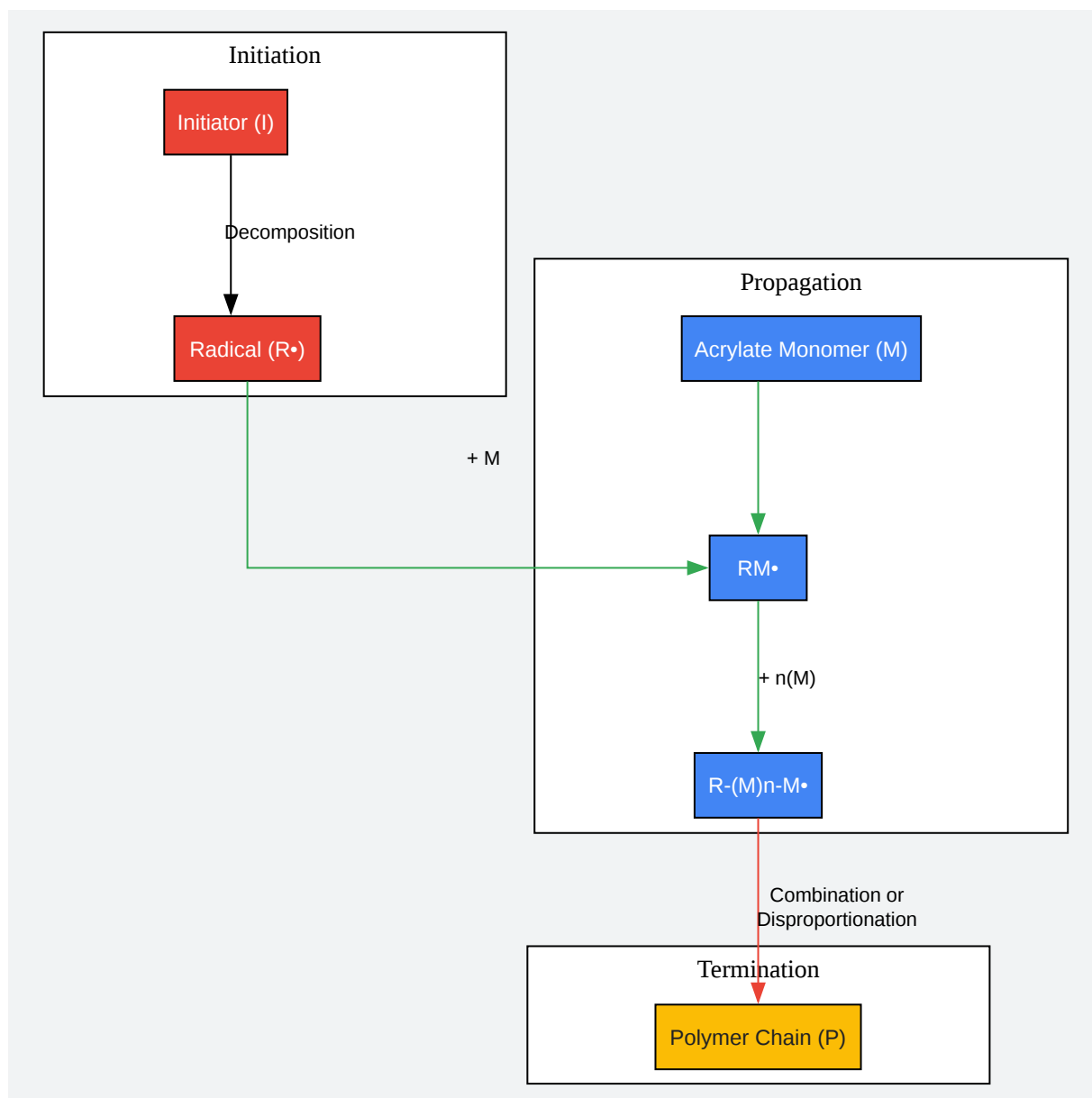
Property	Value
CAS Number	4369-14-6
Molecular Formula	C ₉ H ₁₈ O ₅ Si
Molecular Weight	234.32 g/mol
Appearance	Colorless to almost colorless clear liquid
Boiling Point	95 °C at 3 mmHg[7] / 68 °C at 0.4 mmHg[3]
Density	1.055 g/mL at 25 °C[3]
Refractive Index (n _{20/D})	1.429 - 1.43[3][7]
Flash Point	123 °C (closed cup)[7]
Solubility	Miscible with organic solvents; reacts with water. [5]
Storage Temperature	Below 5 °C[5]
Sensitivity	Moisture Sensitive[5][7]

Core Bifunctional Reactivity

The utility of **3-(Trimethoxysilyl)propyl acrylate** stems from its two distinct functional groups, which can undergo independent or simultaneous reactions.

The Acrylate Group: Radical Polymerization

The carbon-carbon double bond in the acrylate group is susceptible to free-radical polymerization. This allows the molecule to be incorporated into polymer chains, forming a polyacrylate backbone. This polymerization can be initiated by thermal initiators, photoinitiators, or through controlled radical polymerization techniques like Atom-Transfer Radical Polymerization (ATRP).[8][9] This functionality is key to forming the organic, polymeric component of hybrid materials. The polymerization process transforms the monomeric silane into a macromolecular structure with pendant trimethoxysilyl groups.



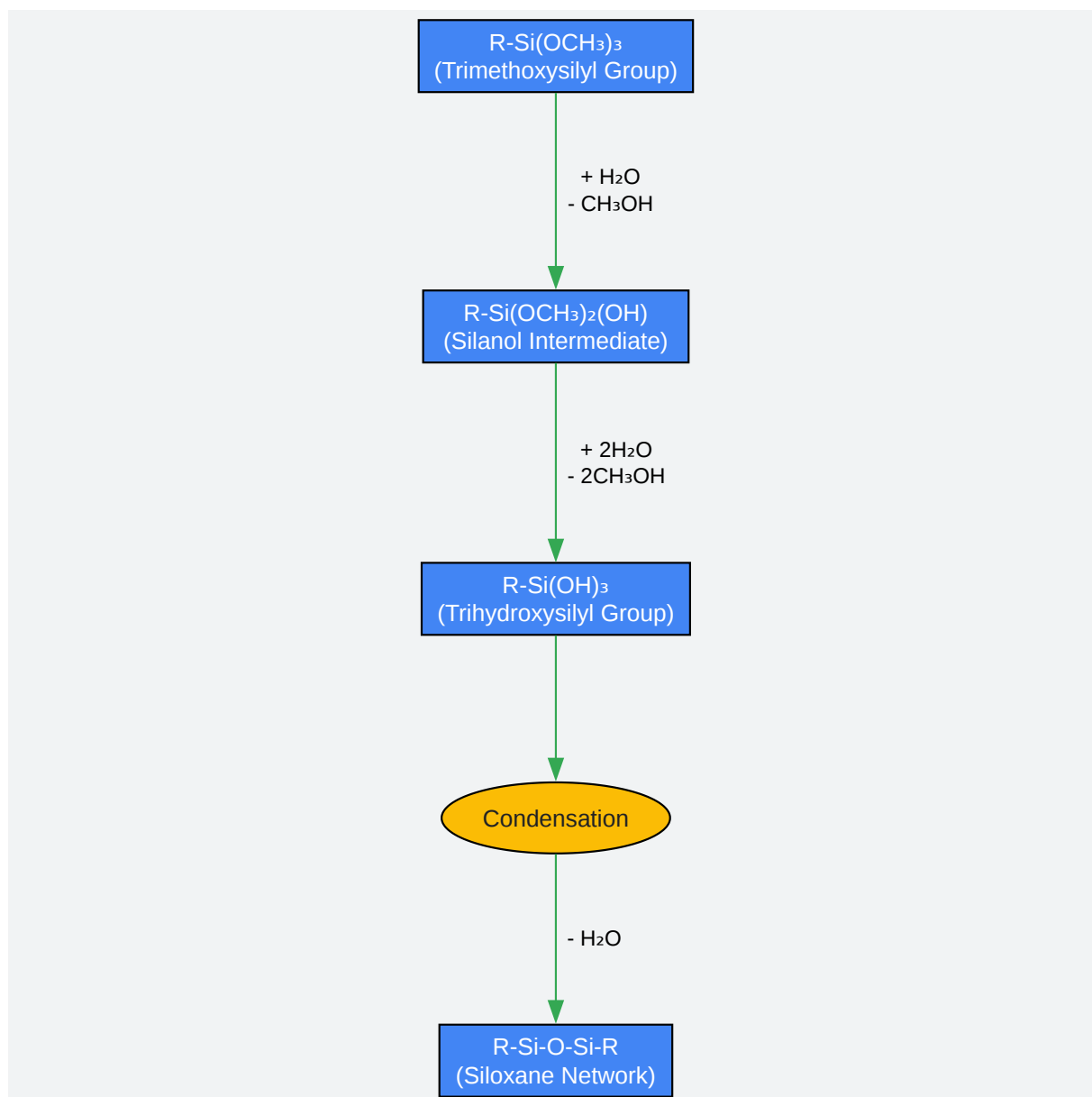
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Caption: General scheme for free-radical polymerization of the acrylate group.

The Trimethoxysilyl Group: Hydrolysis and Condensation

The trimethoxysilyl end of the molecule provides the mechanism for bonding to inorganic substrates and forming cross-linked networks. This occurs via a two-step sol-gel process:[10][11]

- **Hydrolysis:** In the presence of water, the methoxy groups ($-\text{OCH}_3$) are replaced by hydroxyl groups ($-\text{OH}$), forming reactive silanol intermediates and releasing methanol as a byproduct. [2][10] This reaction is catalyzed by either acid or base. The rate of hydrolysis is slowest at a neutral pH of 7.0 and increases significantly under acidic or basic conditions.[12][13]
- **Condensation:** The newly formed silanol groups can then condense with each other or with remaining methoxy groups to form stable siloxane bonds (Si-O-Si). [10] This process releases water or methanol and leads to the formation of oligomers and eventually a cross-linked three-dimensional network.[8] The condensation rate is highly pH-dependent, with the lowest rate observed around pH 4.0.[12][13]



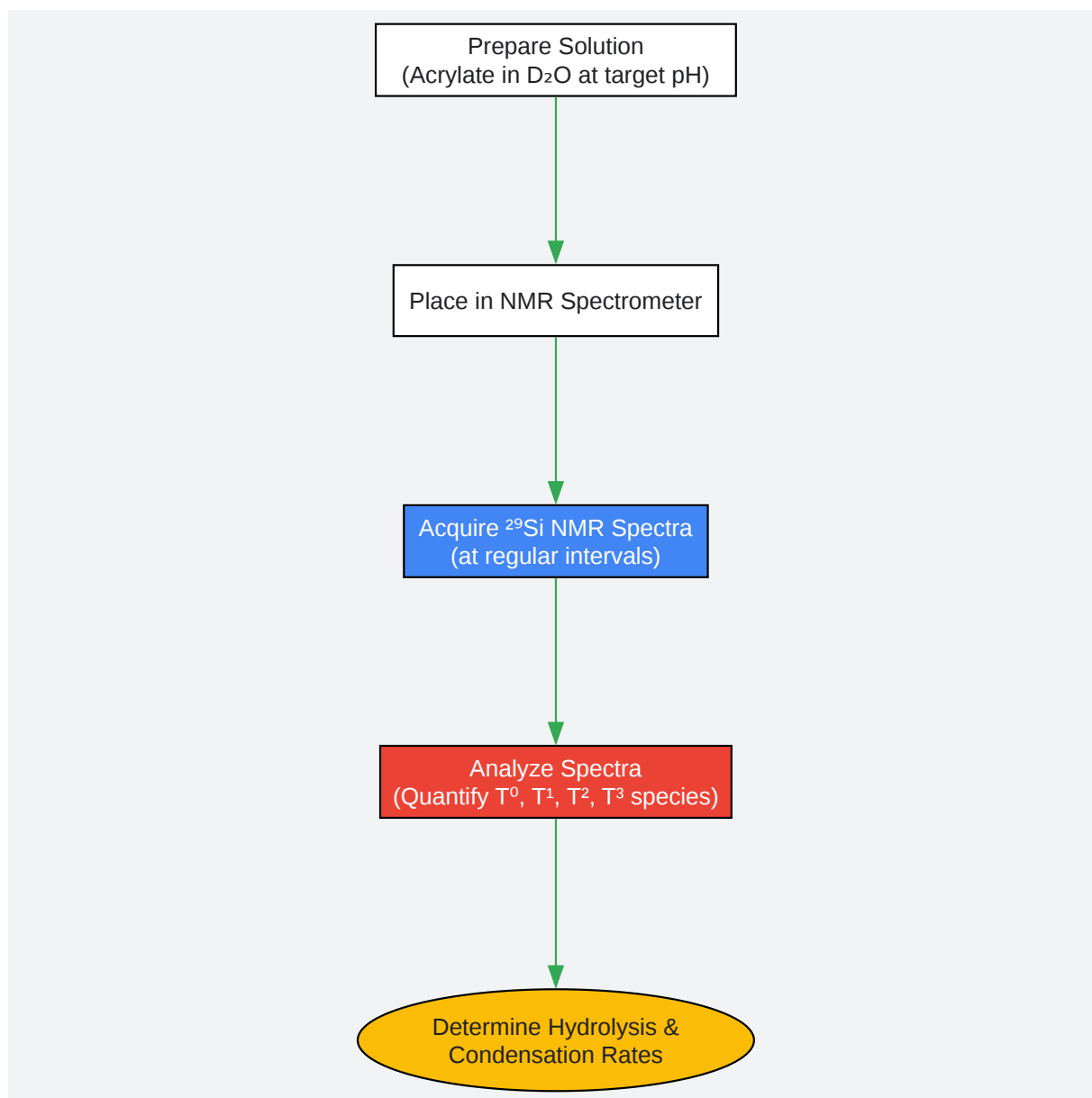
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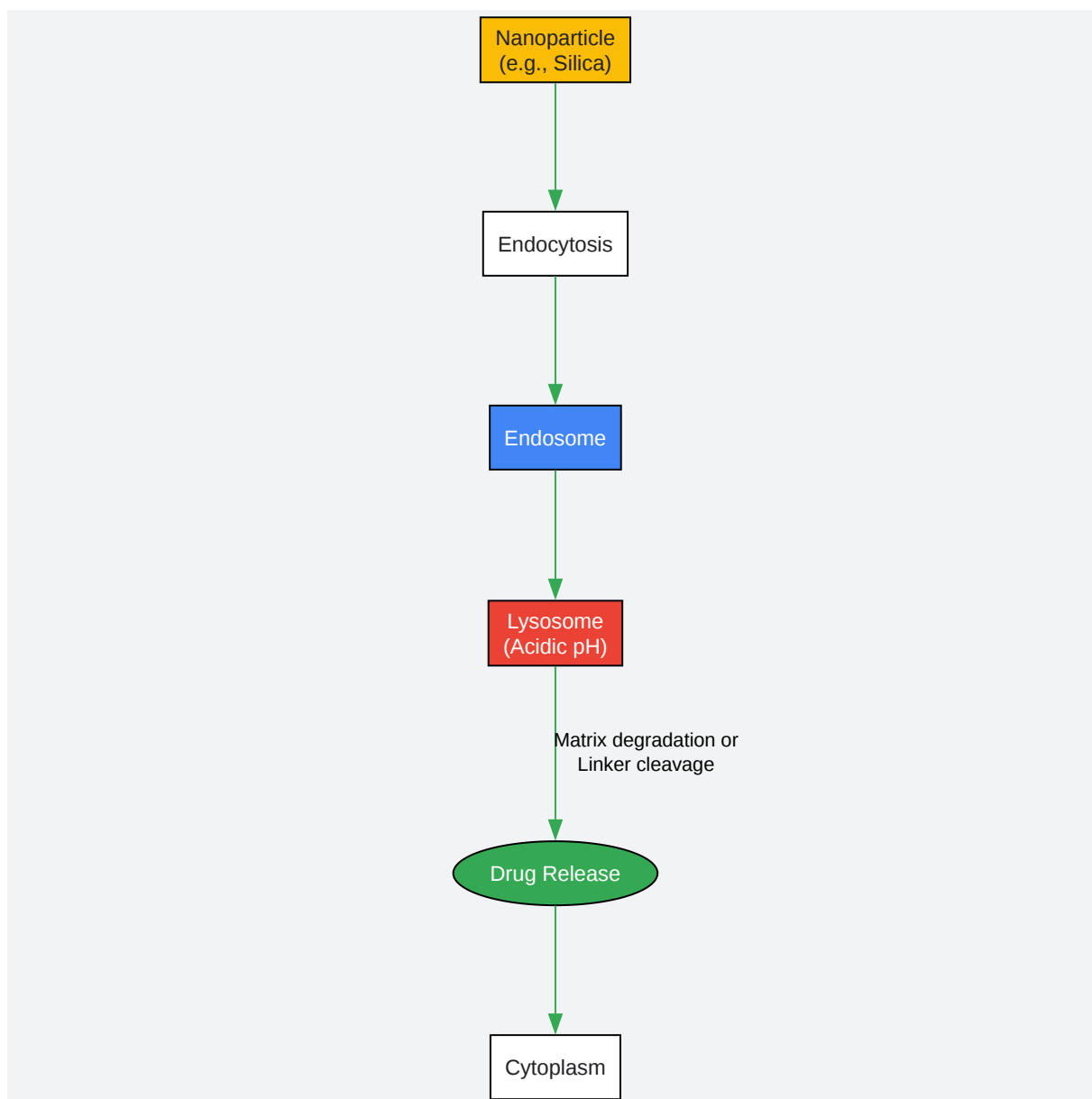
Caption: Hydrolysis and condensation pathway of the trimethoxysilyl group.

The Bifunctional Nature in Application

The dual reactivity of **3-(Trimethoxysilyl)propyl acrylate** makes it an ideal coupling agent. The trimethoxysilyl group can hydrolyze and form strong covalent bonds with hydroxyl groups on the surface of inorganic materials like glass, silica, and metal oxides.[1] Simultaneously, the acrylate group can co-polymerize with an organic resin matrix, creating a durable link between the two dissimilar phases. This enhances adhesion, improves mechanical properties, and increases the durability of composite materials.[14][15]







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